

late-stage functionalization with SO₂F phosphonates

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Compound of Interest

diethyl
Compound Name: *[(fluorosulfonyl)methyl]phosphonate*
e
CAS No.: *2731010-66-3*
Cat. No.: *B6169388*

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Application Note: Late-Stage Functionalization with Fluorosulfonyl Phosphonates

Executive Summary & Core Directive

This guide details the strategic application of Fluorosulfonyl Methylphosphonates (FSM-phosphonates) for the late-stage functionalization (LSF) of bioactive small molecules. Unlike traditional electrophiles (e.g., acrylamides, chloroacetamides), the Sulfonyl Fluoride (SO₂F) group offers a unique "sleeping beauty" reactivity profile—thermodynamically stable in plasma and aqueous buffer, yet highly reactive towards specific nucleophilic residues (Tyr, Lys, His, Ser) within protein binding pockets.

The primary focus of this protocol is the use of Diethyl (fluorosulfonyl)methylphosphonate (DESP) as a Horner-Wadsworth-Emmons (HWE) reagent. This reagent enables the direct conversion of aldehydes—common intermediates or metabolites of drug scaffolds—into Vinyl Sulfonyl Fluorides (VSFs). These VSFs serve as premier covalent warheads for targeted

protein degradation (PROTACs), activity-based protein profiling (ABPP), and covalent inhibition.

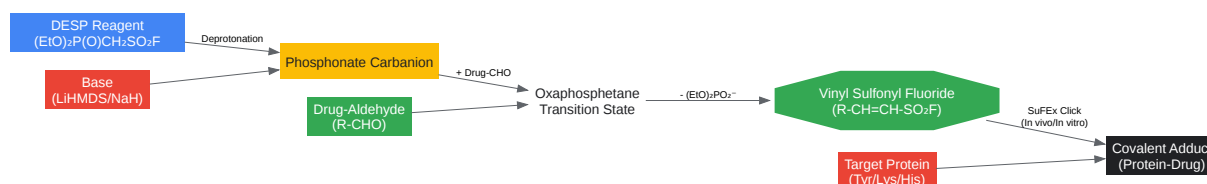
Scientific Foundation: The SuFEx Advantage

Sulfur(VI) Fluoride Exchange (SuFEx), pioneered by Sharpless and coworkers, relies on the unique stability of the S(VI)-F bond. The bond is resistant to reduction and hydrolysis but susceptible to nucleophilic attack in the presence of specific microenvironments (e.g., H-bond networks in an enzyme active site).

Mechanism of Action: The HWE-SuFEx Cascade

The functionalization strategy involves two distinct mechanistic phases:

- **Chemical Installation (HWE):** The phosphonate reagent (DESP) undergoes base-mediated deprotonation to form a carbanion, which attacks the aldehyde of the target drug scaffold. The subsequent elimination of phosphate generates the Vinyl Sulfonyl Fluoride (VSF).
- **Biological Conjugation (SuFEx):** The resulting VSF acts as a Michael acceptor. However, unlike indiscriminate Michael acceptors, the SO₂F group modulates the reactivity, often requiring specific activation (e.g., by a proximal tyrosine phenol) to facilitate fluoride displacement and covalent bond formation.



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Figure 1: Mechanistic pathway from phosphonate reagent to covalent protein adduct via HWE olefination and SuFEx conjugation.

Reagent Preparation & Specifications

While Diethyl (fluorosulfonyl)methylphosphonate (DESP) is the gold standard for this transformation, it is not always available off-the-shelf. Below is the validated synthesis protocol.

Table 1: Key Reagent Specifications

Component	Formula	MW (g/mol)	Role	Stability
DESP	C ₅ H ₁₂ FO ₅ PS	234.18	HWE Reagent	High (Store at 4°C)
LiHMDS	LiN(SiMe ₃) ₂	167.33	Base	Moisture Sensitive
Selectfluor	C ₇ H ₁₄ Cl ₂ F ₂ N ₂	354.26	Fluorinating Agent	Hygroscopic

| Drug-CHO | R-CHO | Var.[1][2] | Substrate | Variable |

Protocol A: Synthesis of Diethyl (fluorosulfonyl)methylphosphonate (DESP)

Note: Perform all steps in a fume hood. SO₂F containing compounds can be potent inhibitors.

- Starting Material: Begin with Diethyl (methylsulfonyl)methylphosphonate (commercially available or synthesized from diethyl phosphite + methanesulfonyl chloride).
- Fluorination:
 - Dissolve Diethyl (methylsulfonyl)methylphosphonate (1.0 equiv) in dry THF under Argon.
 - Cool to -78°C.
 - Add n-BuLi (1.1 equiv) dropwise to generate the

-sulfonyl carbanion. Stir for 30 min.

- Cannulate the anion solution into a pre-cooled solution of NFSI (N-Fluorobenzenesulfonimide) or Selectfluor (1.2 equiv) in THF/DMF.
- Alternative Route (Direct Exchange): React Diethyl (chlorosulfonyl)methylphosphonate with KHF_2 (excess) in MeCN/Water (1:1) at RT for 12h. This is safer and often higher yielding.
- Workup: Quench with sat. NH_4Cl , extract with EtOAc, dry over MgSO_4 .
- Purification: Flash chromatography (Hexane/EtOAc). The product is a colorless oil.

Protocol B: Late-Stage Functionalization (HWE Olefination)

This protocol describes the installation of the SO_2F warhead onto a drug scaffold containing an aldehyde handle.

Reagents:

- Drug-Aldehyde substrate (1.0 equiv)
- DESP Reagent (1.2 - 1.5 equiv)
- Base: LiHMDS (1.0 M in THF) or NaH (60% dispersion)
- Solvent: Anhydrous THF (0.1 M concentration)

Step-by-Step Workflow:

- Activation:
 - Flame-dry a round-bottom flask and purge with Argon.
 - Add DESP (1.2 equiv) and anhydrous THF.
 - Cool to 0°C (ice bath).

- Add LiHMDS (1.2 equiv) dropwise. The solution may turn slightly yellow, indicating ylide/carbanion formation.
- Stir at 0°C for 20-30 minutes.
- Coupling:
 - Dissolve the Drug-Aldehyde (1.0 equiv) in a minimal amount of anhydrous THF.
 - Add the drug solution dropwise to the activated phosphonate solution at 0°C.
 - Critical Step: Allow the reaction to warm to Room Temperature (RT) naturally. Stir for 2-4 hours. Monitor by TLC or LC-MS.
- Quench & Isolation:
 - Quench with saturated NH₄Cl solution.
 - Extract 3x with EtOAc or DCM.
 - Wash combined organics with Brine, dry over Na₂SO₄.
 - Concentrate in vacuo.
- Purification:
 - Purify via Silica Gel Chromatography.
 - Note: Vinyl Sulfonyl Fluorides are generally stable on silica. Elute with a gradient of Hexane/EtOAc.
 - Target Product: The trans (E)-isomer is typically the major product due to the thermodynamic control of the HWE reaction.

Protocol C: Covalent Docking & Protein Labeling

Once the VSF-drug is synthesized, it is used to probe the target protein.

Buffer Conditions:

- PBS (pH 7.4) is standard.[3]
- Avoid buffers with high concentrations of nucleophiles (e.g., Tris) if long incubation times (>24h) are planned, though SO₂F is relatively orthogonal to amines at neutral pH.

Workflow:

- Incubation: Incubate the Target Protein (1-5 μ M) with the VSF-Drug (10-50 μ M, typically 10x excess) in PBS at 37°C.
- Time Course: Take aliquots at 1h, 4h, and 24h.
- Analysis:
 - Intact Mass Spectrometry: Look for a mass shift of +MW(Drug) - HF. The loss of HF (20 Da) is diagnostic of the SuFEx conjugation event.
 - Activity Assay: Assess inhibition of protein function compared to the non-covalent parent drug.

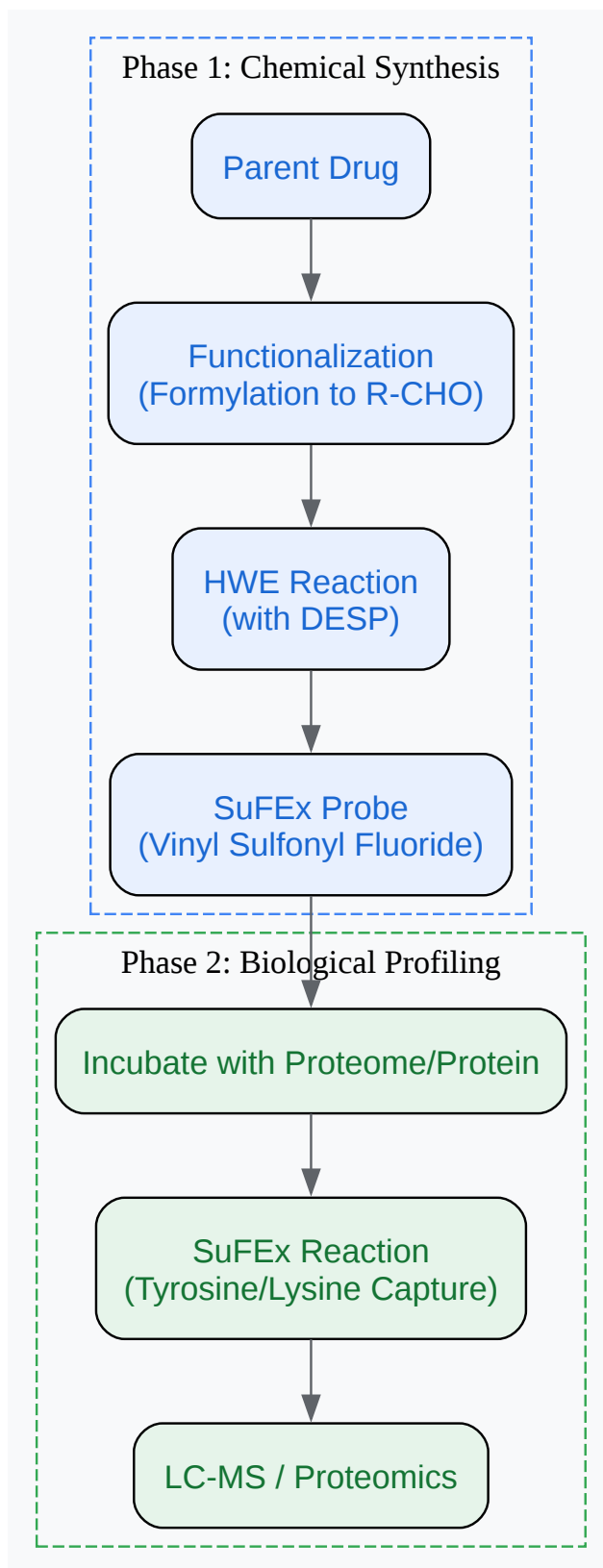
Troubleshooting & Expert Insights

Table 2: Common Issues and Solutions

Issue	Probable Cause	Expert Solution
Low Yield (HWE)	Steric hindrance on aldehyde	Switch base to NaH and reflux in THF. The phosphonate anion is bulky; heat helps.
No Reaction	Wet solvent/reagent	HWE is moisture sensitive. Re-dry THF and titrate LiHMDS.
Z-Isomer Formation	Kinetic control dominant	Use Still-Gennari type reagents (fluorinated phosphonates) if Z-isomer is specifically desired (rare for VSFs).

| Hydrolysis of SO_2F | High pH or catalytic nucleophiles | Ensure $\text{pH} < 8.0$. Avoid DTT or mercaptoethanol in protein buffers (SO_2F reacts with thiols). |

Application Workflow Diagram



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Figure 2: Complete workflow for transforming a reversible drug into a covalent SuFEx probe.

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